

Fmoc-S-methyl-L-cysteine handling and weighing procedure

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Compound Focus: Fmoc-S-Methyl-L-Cysteine

CAS No.: 138021-87-1

Cat. No.: S726533

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Material Identification and Properties

Chemical Name: N-Fmoc-S-methyl-L-cysteine **Synonym:** Fmoc-L-Cys(Me)-OH **CAS Number:** 138021-87-1 **Molecular Formula:** C₁₉H₁₉NO₄S **Molecular Weight:** 357.42 g/mol [1] [2] **Physical Form:** White to off-white powder [1] [3] **Purity:** ≥95% to ≥98% (lot-specific) [1] [2]

Chemical Structure:

- IUPAC Name:** (2R)-2-(9H-fluoren-9-ylmethoxycarbonylamino)-3-methylsulfanylpropanoic acid [1] [3]
- SMILES:** CSCC(C(=O)O)NC(=O)OCC1C2=CC=CC=C2C3=CC=CC=C13 [1] [3]

Safety and Handling Specifications

This compound requires careful handling to prevent personal injury and material degradation.

Hazard Category	Precautionary Statement
H315 - Causes skin irritation	P261 - Avoid breathing dust/fume/gas/mist/vapours/spray.

Hazard Category	Precautionary Statement
H319 - Causes serious eye irritation	P264 - Wash skin thoroughly after handling.
H335 - May cause respiratory irritation	P271 - Use only outdoors or in a well-ventilated area.
	P280 - Wear protective gloves/protective clothing/eye protection/face protection.
	P302+P352 - IF ON SKIN: Wash with plenty of water.
	P304+P340 - IF INHALED: Remove person to fresh air and keep comfortable for breathing.
	P305+P351+P338 - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
	P312 - Call a poison center or doctor/physician if you feel unwell.
	P332+P313 - If skin irritation occurs: Get medical advice/attention.
	P362 - Take off contaminated clothing and wash before reuse.
	P501c - Dispose of contents/container in accordance with local/regional/national/international regulations.

Storage and Stability

Proper storage is critical for maintaining the reagent's integrity over time.

Parameter	Specification
Recommended Long-Term Storage	Store at -20°C [1] [3]

Parameter	Specification
Short-Term/Working Storage	-30°C to -10°C [1]
Stability Notes	Store in a cool, dry place. Keep the container tightly sealed in a dry and well-ventilated place. Contents are sensitive to temperature and moisture.

Weighing and Handling Procedure

Follow this detailed protocol to ensure accurate weighing and to prevent decomposition.

Materials Needed

- **Fmoc-S-methyl-L-cysteine** (CAS 138021-87-1)
- Personal protective equipment (PPE): lab coat, nitrile gloves, and safety glasses
- Analytical balance
- Weighing boat or sheet
- Spatula
- Drying oven or desiccator (optional)
- Low-temperature freezer (-20°C)

Step-by-Step Protocol

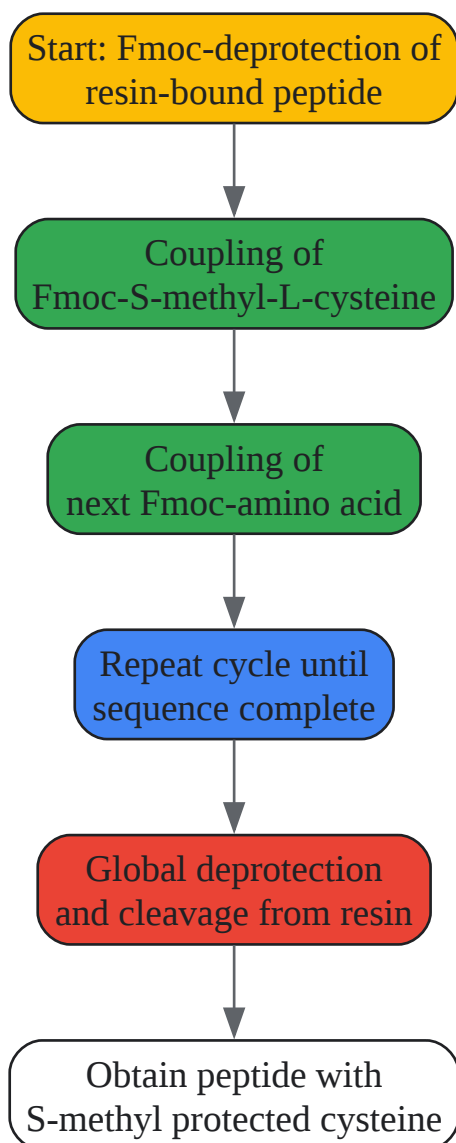
- **Preparation:**
 - **Equilibration:** Remove the sealed container of **Fmoc-S-methyl-L-cysteine** from the -20°C freezer. **Do not open the container immediately.** Allow it to equilibrate to room temperature for approximately 30-60 minutes. This critical step prevents condensation of atmospheric moisture onto the cold chemical, which can lead to hydrolysis and reduced coupling efficiency [4].
 - **Workspace:** Ensure the weighing area is clean, dry, and well-ventilated, such as inside a functioning fume hood.
 - **PPE:** Don appropriate PPE, including a lab coat, nitrile gloves, and safety glasses.
- **Weighing:**

- Tare a clean, dry weighing boat on the analytical balance.
 - Open the container and quickly but carefully transfer the required mass of the white powder to the weighing boat using a clean spatula. Minimize the time the container is open to reduce exposure to air and moisture.
 - Record the mass. Immediately close the primary container tightly.
- **Re-storage:**
 - Promptly return the primary container to the -20°C freezer.
 - The weighed material should be used immediately in the subsequent synthesis step.

Primary Application in Solid-Phase Peptide Synthesis

Fmoc-S-methyl-L-cysteine is a protected building block used in Fmoc-based SPPS. The Fmoc (9-fluorenylmethoxycarbonyl) group protects the alpha-amino group, while the S-methyl group protects the thiol side chain [4] [2]. This dual protection prevents unwanted side reactions—such as oxidation or alkylation of the sensitive thiol group—during the iterative peptide chain assembly [4].

The following workflow illustrates its role in a standard Fmoc-SPPS cycle:



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Key Notes on Its Use:

- **Orthogonal Protection:** The S-methyl group is stable under the basic conditions (e.g., piperidine) used to remove the Fmoc group, making it suitable for the Fmoc/tBu SPPS strategy [4] [5].
- **Final Deprotection:** The S-methyl protecting group typically requires strong reducing conditions (e.g., using sodium in liquid ammonia) for removal in the final global deprotection step, which occurs after the fully assembled peptide is cleaved from the solid support [4].

Summary of Critical Handling Parameters

The table below consolidates the key parameters for the successful use of this reagent.

Parameter	Critical Consideration
Storage Temperature	-20°C is essential for long-term stability [1] [3].
Moisture Sensitivity	Highly sensitive; equilibrate to room temperature before opening container to prevent condensation [4].
Hazard Profile	Causes skin, eye, and respiratory irritation; use PPE and work in a well-ventilated area [1].
Primary Application	Building block in Fmoc-SPPS for incorporating a cysteine residue with a protected thiol side chain [4] [2].
Role of S-methyl Group	Prevents oxidation and side reactions of the cysteine thiol during peptide synthesis [4].

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References

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To cite this document: Smolecule. [Fmoc-S-methyl-L-cysteine handling and weighing procedure].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b726533#fmoc->

s-methyl-l-cysteine-handling-and-weighing-procedure]

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